

Comparative Analysis of 5-Acetyl-2-(phenylmethoxy)benzamide and Related Benzamide Derivatives

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Compound of Interest

Compound Name: 5-Acetyl-2-(phenylmethoxy)benzamide

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For Researchers, Scientists, and Drug Development Professionals: A Cross-Validated Guide to the Experimental Profile of **5-Acetyl-2-(phenylmethoxy)benzamide** and Its Analogs.

This guide provides a comparative overview of **5-Acetyl-2-(phenylmethoxy)benzamide**, a significant organic intermediate, and its closely related analog, 5-Acetyl-2-hydroxybenzamide (also known as 5-acetylsalicylamide). While experimental data on the biological activities of **5-Acetyl-2-(phenylmethoxy)benzamide** is limited in publicly accessible literature, this analysis extrapolates potential activities based on its structural similarity to other researched benzamides and provides a direct comparison with its precursor. This document is intended to support researchers in hypothesis generation and experimental design.

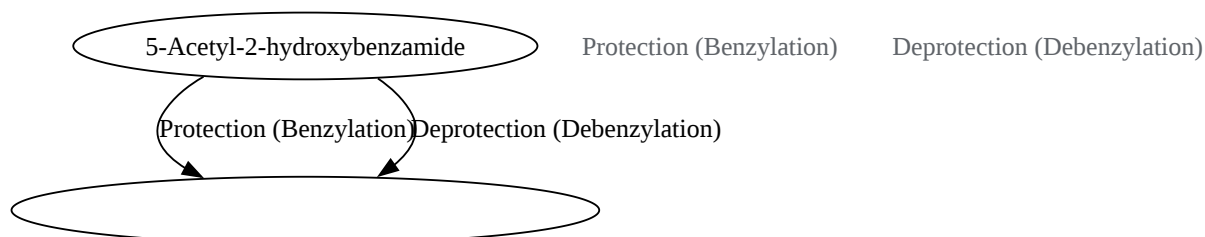
Physicochemical Properties

A summary of the key physicochemical properties of **5-Acetyl-2-(phenylmethoxy)benzamide** and its hydroxyl analog is presented below. These properties are crucial for predicting the compound's behavior in biological systems and for designing experimental protocols.

Property	5-Acetyl-2-(phenylmethoxy)benzamide	5-Acetyl-2-hydroxybenzamide
CAS Number	75637-30-8	40187-51-7[1][2]
Molecular Formula	C16H15NO3	C9H9NO3[2]
Molecular Weight	269.3 g/mol	179.17 g/mol [1]
Appearance	Yellow Solid	White Powder
Melting Point	Not available	220-222 °C[1]
Predicted XlogP	1.9	1.6

Synthesis Overview

5-Acetyl-2-(phenylmethoxy)benzamide is synthesized from 5-Acetyl-2-hydroxybenzamide. The synthesis involves the protection of the hydroxyl group with a benzyl group, a common strategy in medicinal chemistry to modify the pharmacokinetic properties of a molecule. The reverse reaction, debenzylation, would yield the hydroxyl analog.



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Comparative Biological Activity

While direct experimental data for **5-Acetyl-2-(phenylmethoxy)benzamide** is not readily available, the broader class of benzamide derivatives has demonstrated significant potential in antimicrobial and antiproliferative applications. The following tables present a comparison based on available data for related compounds.

Antiproliferative Activity

Benzamide derivatives have been investigated for their potential as anticancer agents. Some have been shown to act as antitubulin agents, interfering with microtubule polymerization and leading to cell cycle arrest and apoptosis.

Compound	Cell Line	IC50 (μM)	Reference Compound	IC50 (μM)
5-Acetyl-2-(phenylmethoxy) benzamide	Data not available	-	-	-
5-Acetyl-2-hydroxybenzamide	Data not available	-	-	-
Representative Benzamide Derivative 1	Hela, H7402, SK-RC-42	Dose-dependent suppression	-	-
Representative Benzamide Derivative 2	PC-3, SKOV-3	Moderate activity	-	-

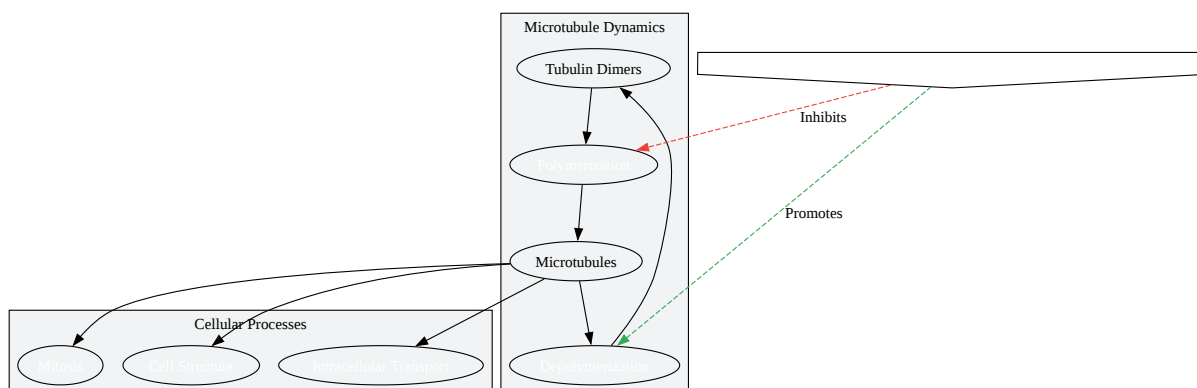
Antibacterial Activity

Several novel benzamide derivatives have been synthesized and evaluated for their antibacterial properties, showing activity against both Gram-positive and Gram-negative bacteria.

Compound	Bacterial Strain	MIC (µg/mL)	Reference Compound	MIC (µg/mL)
5-Acetyl-2-(phenylmethoxy)benzamide	Data not available	-	-	-
5-Acetyl-2-hydroxybenzamide	Data not available	-	-	-
Representative Benzamide Derivative 3	B. subtilis	6.25	Ciprofloxacin	-
Representative Benzamide Derivative 3	E. coli	3.12	Ciprofloxacin	-
Representative Benzamide Derivative 4	S. aureus (MRSA)	15.62-31.25[3]	Vancomycin	-

Potential Signaling Pathway: Tubulin Polymerization

Given that some anticancer compounds with a benzamide scaffold act as antitubulin agents, a plausible mechanism of action for bioactive derivatives of **5-Acetyl-2-(phenylmethoxy)benzamide** could involve the disruption of microtubule dynamics. This is a critical pathway for cell division, making it a key target in oncology.



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Experimental Protocols

The following are detailed methodologies for key experiments relevant to assessing the biological activity of compounds like **5-Acetyl-2-(phenylmethoxy)benzamide**.

Antiproliferative Activity Assay (MTT Assay)

This assay measures the metabolic activity of cells as an indicator of cell viability and proliferation.

- **Cell Culture:** Cancer cell lines are cultured in an appropriate medium and incubated at 37°C in a humidified atmosphere with 5% CO₂.

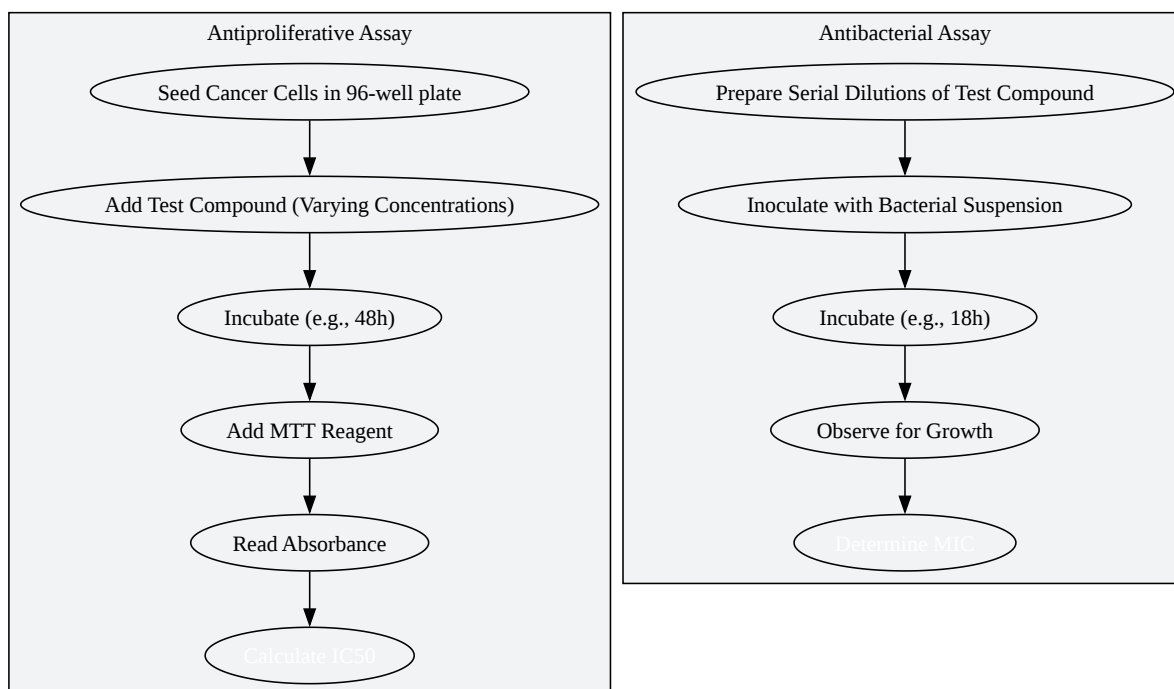
- **Seeding:** Cells are seeded into 96-well plates at a predetermined density and allowed to adhere overnight.
- **Treatment:** The cells are then treated with various concentrations of the test compound (e.g., **5-Acetyl-2-(phenylmethoxy)benzamide**) and a vehicle control.
- **Incubation:** The plates are incubated for a specified period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated for 2-4 hours, allowing viable cells to reduce the yellow MTT to purple formazan crystals.
- **Solubilization:** The formazan crystals are dissolved by adding a solubilization solution (e.g., DMSO or acidified isopropanol).
- **Absorbance Reading:** The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader.
- **Data Analysis:** The percentage of cell viability is calculated relative to the vehicle control, and the IC₅₀ value (the concentration that inhibits 50% of cell growth) is determined.

Antibacterial Susceptibility Testing (Broth Microdilution for MIC)

This method determines the minimum inhibitory concentration (MIC) of an antimicrobial agent required to inhibit the visible growth of a bacterium.

- **Inoculum Preparation:** A standardized inoculum of the test bacterium is prepared to a specific turbidity (e.g., 0.5 McFarland standard).
- **Serial Dilution:** The test compound is serially diluted in a liquid growth medium (e.g., Mueller-Hinton broth) in a 96-well microtiter plate.
- **Inoculation:** Each well is inoculated with the standardized bacterial suspension.
- **Controls:** Positive (bacteria and medium) and negative (medium only) growth controls are included.

- Incubation: The plate is incubated at an appropriate temperature (e.g., 35°C) for 16-20 hours.
- MIC Determination: The MIC is determined as the lowest concentration of the compound at which there is no visible bacterial growth.



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Conclusion

While **5-Acetyl-2-(phenylmethoxy)benzamide** remains a compound with limited publicly available biological data, its structural characteristics and the known activities of related benzamides suggest that it warrants further investigation, particularly in the areas of oncology and infectious diseases. The comparative data and standardized protocols provided in this guide offer a foundational framework for researchers to design and conduct cross-validated experiments to elucidate the therapeutic potential of this and other novel benzamide derivatives.

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References

- 1. 5-Acetylsalicylamide 98 40187-51-7 [sigmaaldrich.com]
- 2. 5-Acetylsalicylamide | C₉H₉NO₃ | CID 198212 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Antimicrobial activity of sulfonamides containing 5-chloro-2-hydroxybenzaldehyde and 5-chloro-2-hydroxybenzoic acid scaffold - PubMed [pubmed.ncbi.nlm.nih.gov]
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